

CCT251545 solubility and stock preparation

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Compound Focus: CCT251545

Cat. No.: S522971

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Solubility Data and Stock Preparation

The table below summarizes the key data for preparing **CCT251545** stock solutions as provided by commercial sources.

Solvent	Solubility / Suggested Concentration	Notes
DMSO	30 mg/mL (71.1 mM) [1]	Recommended for <i>in vitro</i> stock solutions. Moisture-absorbing DMSO can reduce solubility; use fresh DMSO [1].
	84 mg/mL (199.08 mM) [1]	
	50 mg/mL (118.51 mM) [2]	
Ethanol	5 mg/mL [1]	An alternative solvent for <i>in vitro</i> work [1].
Water	Insoluble [1]	Not suitable for direct dissolution [1].

Protocol for In Vitro Stock Solution Preparation

Here is a detailed protocol for preparing a 50 mM stock solution in DMSO, a standard concentration for cell-based assays.

- **Calculation:** Determine the mass of **CCT251545** needed. For a 1 mL stock solution at 50 mM, the calculation is:
 - $(0.050 \text{ mol/L}) \times (0.42192 \text{ kg/mol}) \times 1 \text{ L} = \mathbf{21.1 \text{ mg}}$
 - Where 421.92 g/mol is the molecular weight of **CCT251545** [1] [3] [2].
- **Weighing:** Accurately weigh 21.1 mg of **CCT251545** powder.
- **Dissolution:** Transfer the powder to a 1 mL volumetric vial. Add anhydrous DMSO to a final volume of 1 mL.
- **Mixing:** Vortex or sonicate the mixture until the solid is completely dissolved, yielding a clear solution.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes. Store the aliquots at **-80°C**, which is reported to be stable for at least one year [3].

Protocol for In Vivo Dosing Formulation

For animal studies, the search results provide a specific formulation to achieve a soluble preparation for oral dosing [1].

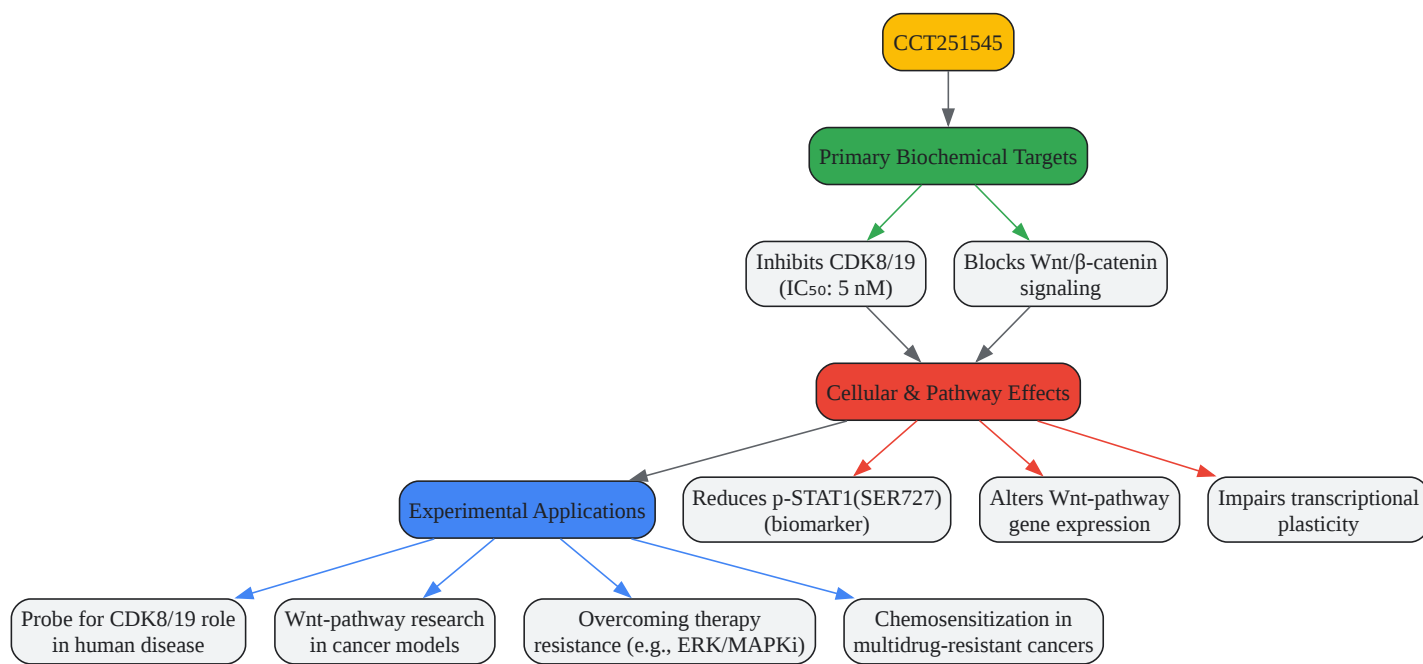
- **Prepare DMSO stock:** First, create a concentrated stock solution of **CCT251545** in DMSO at **84 mg/mL** (199.08 mM) [1].
- **Sequential Dilution:**
 - Add **50 µL** of the 84 mg/mL DMSO stock to **400 µL** of PEG300. Mix thoroughly until the solution is clear.
 - Add **50 µL** of Tween 80 to the mixture. Mix thoroughly until clear.
 - Finally, add **500 µL** of double-distilled water (ddH₂O) to bring the total volume to 1 mL. Mix well.
- **Final Formulation and Use:**
 - This process results in a clear solution with a final **CCT251545** concentration of **4.2 mg/mL** (9.95 mM) [1].
 - The formulation should be prepared fresh and used immediately for optimal results [1].

Critical Experimental Considerations

- **Solution Stability:** For *in vitro* DMSO stock solutions, storage at -80°C is recommended for long-term stability (several months to a year) [3] [2]. The *in vivo* formulation in 5% DMSO, 40% PEG300, 5% Tween 80, and 50% ddH₂O should be used immediately after preparation [1].
- **Solvent Control:** Always include vehicle controls (e.g., the same concentration of DMSO or the complete *in vivo* formulation without the compound) in your experiments to account for any effects of the solvents.
- **Safety:** **CCT251545** is intended for research purposes only. Consult the compound's Safety Data Sheet (SDS) and follow all appropriate laboratory safety procedures.

Experimental Context of CCT251545

To help you design your experiments, the diagrams below summarize the primary mechanisms and experimental applications of **CCT251545** reported in the literature.



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The diagram above shows that **CCT251545** is used primarily as a chemical probe to study the roles of CDK8 and CDK19 in disease, particularly in the context of Wnt signaling and transcriptional regulation [1] [4]. More recent studies have explored its potential in overcoming resistance to targeted therapies like ERK/MAPK inhibitors [5] and in sensitizing multidrug-resistant cancers to chemotherapy by inducing Rac1-mediated macropinocytosis [6].

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